

Long-term stability of reconstituted CJC-1295 DAC at 4°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DAC 1

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Technical Support Center: CJC-1295 DAC

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and stability of reconstituted CJC-1295 with Drug Affinity Complex (DAC).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for reconstituted CJC-1295 DAC?

A1: For short-term storage, reconstituted CJC-1295 DAC should be kept refrigerated at 2°C to 8°C (36°F to 46°F)[1]. For long-term storage, it is recommended to store aliquots at -20°C[2].

Q2: What is the expected long-term stability of CJC-1295 DAC when reconstituted and stored at 4°C?

A2: While specific quantitative long-term stability data for CJC-1295 DAC at 4°C is not readily available in published literature, general guidelines for reconstituted peptides suggest a limited shelf-life. A blend containing CJC-1295 with DAC is recommended for use within 15-20 days when stored at 2-8°C[1]. Other sources suggest that peptide solutions can remain stable for three or more weeks at +4°C[2]. It is crucial to monitor for any visual changes in the solution, such as cloudiness or precipitation, which may indicate degradation.

Q3: What are the signs of potential degradation in reconstituted CJC-1295 DAC?

A3: Signs of degradation can include the appearance of cloudiness, discoloration, or particulate matter in the solution. Any deviation from a clear, colorless solution should be considered a potential indicator of compromised stability.

Q4: Can I freeze and thaw reconstituted CJC-1295 DAC multiple times?

A4: It is strongly advised to avoid repeated freeze-thaw cycles as this can degrade the peptide[2]. For long-term storage, it is best practice to aliquot the reconstituted peptide into single-use vials and freeze them.

Q5: What is the appropriate solvent for reconstituting lyophilized CJC-1295 DAC?

A5: Bacteriostatic water is a commonly recommended solvent for the reconstitution of peptides like CJC-1295 DAC[2].

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Cloudy or Precipitated Solution After Reconstitution	- Incomplete dissolution- Peptide degradation- Use of an inappropriate solvent	- Gently swirl the vial to ensure complete dissolution. Do not shake vigorously.- If cloudiness persists, the peptide may be degraded and should not be used.- Ensure you are using the recommended solvent (e.g., bacteriostatic water).
Reduced Biological Activity in Experiments	- Peptide degradation due to improper storage- Incorrect reconstitution/dilution	- Verify the storage conditions and duration of the reconstituted peptide.- Prepare a fresh solution from a new lyophilized vial following the recommended protocol.- Confirm the accuracy of all calculations for dilution and dosing.
Discoloration of the Reconstituted Solution	- Contamination- Chemical degradation	- Discard the solution immediately.- Review your reconstitution procedure to ensure sterile techniques were followed.- Use a new, unopened vial of lyophilized peptide and sterile solvent.

Data on Reconstituted Peptide Stability at 4°C

The following table summarizes the general stability guidelines for reconstituted peptides at 4°C based on available information. It is important to note that these are general recommendations and stability can vary based on the specific peptide sequence and formulation.

Peptide Type	Recommended Storage Temperature	Reported Stability Duration	Source
CJC-1295 with DAC / Ipamorelin Blend	2-8°C	15-20 days	[1]
General Peptide Solutions	+4°C	3 or more weeks	[2]
General Reconstituted Peptides	4°C	Up to 30 days	

Experimental Protocols

Protocol for Reconstitution of Lyophilized CJC-1295 DAC

- **Acclimatization:** Allow the lyophilized CJC-1295 DAC vial and the bacteriostatic water to come to room temperature.
- **Sterilization:** Clean the rubber stoppers of both vials with 70% isopropyl alcohol.
- **Solvent Addition:** Using a sterile syringe, slowly inject the desired volume of bacteriostatic water into the CJC-1295 DAC vial, directing the stream against the side of the vial to avoid frothing.
- **Dissolution:** Gently swirl the vial until the lyophilized powder is completely dissolved. Do not shake.
- **Storage:** If not for immediate use, store the reconstituted solution at 4°C for short-term use or aliquot and freeze at -20°C for long-term storage.

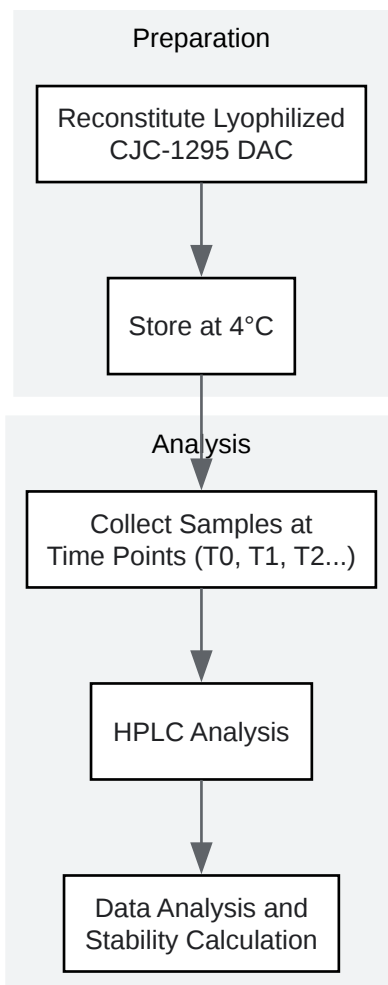
Protocol for Stability Assessment using High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity and stability of peptides.

- **Sample Preparation:** Prepare a known concentration of the freshly reconstituted CJC-1295 DAC as a reference standard. Prepare samples of the stored reconstituted peptide at various time points.
- **HPLC System:** Use a reverse-phase HPLC system with a C18 column.
- **Mobile Phase:** A typical mobile phase consists of a gradient of Solvent A (e.g., 0.1% trifluoroacetic acid in water) and Solvent B (e.g., 0.1% trifluoroacetic acid in acetonitrile).
- **Detection:** Monitor the elution profile at a specific wavelength (e.g., 214 nm or 280 nm).
- **Analysis:** Compare the peak area of the main CJC-1295 DAC peak in the stored samples to the reference standard. A decrease in the main peak area and the appearance of new peaks indicate degradation. The percentage of remaining intact peptide can be calculated to quantify stability over time.

Visualizations

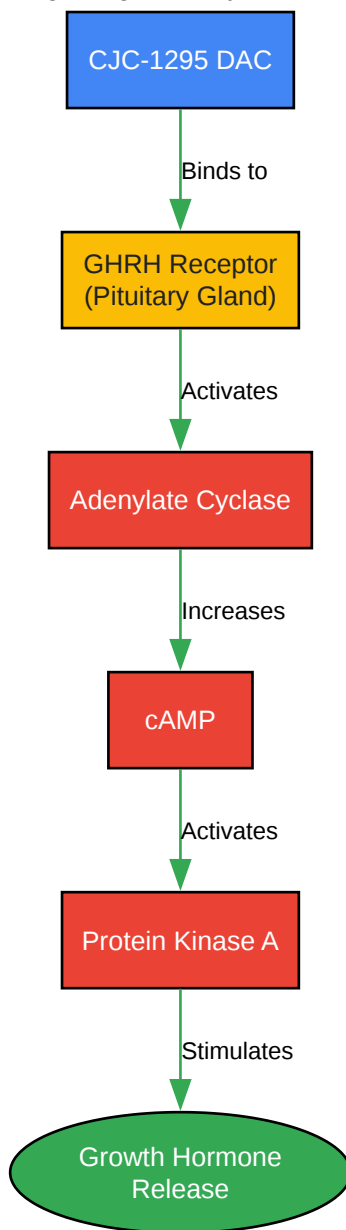
Experimental Workflow for CJC-1295 DAC Stability Assessment



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Caption: Workflow for assessing the stability of reconstituted CJC-1295 DAC.

Simplified Signaling Pathway of CJC-1295 DAC



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Caption: Simplified signaling cascade initiated by CJC-1295 DAC.

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References

- 1. purehealthpeptides.com [purehealthpeptides.com]
- 2. particlepeptides.com [particlepeptides.com]
- To cite this document: BenchChem. [Long-term stability of reconstituted CJC-1295 DAC at 4°C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176008#long-term-stability-of-reconstituted-cjc-1295-dac-at-4-c]

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